

Optimizing yield of TMSOM ether formation with weak nucleophiles

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Compound of Interest

Compound Name: (Chloromethoxy)trimethylsilane

CAS No.: 23586-77-8

Cat. No.: B11722721

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Technical Support Center: TMS Ether Formation

Optimizing Yield of Trimethylsilyl (TMS) Ether Formation with Weak Nucleophiles

Welcome to the Technical Support Center. As Senior Application Scientists, we understand that while the formation of silyl ethers is a cornerstone of modern organic synthesis, challenges frequently arise, particularly when dealing with weak nucleophiles such as sterically hindered or electron-deficient alcohols. This guide is designed to provide in-depth, field-proven insights to help you troubleshoot common issues and optimize your reaction yields. We will delve into the causality behind experimental choices, offering not just protocols, but a framework for rational problem-solving.

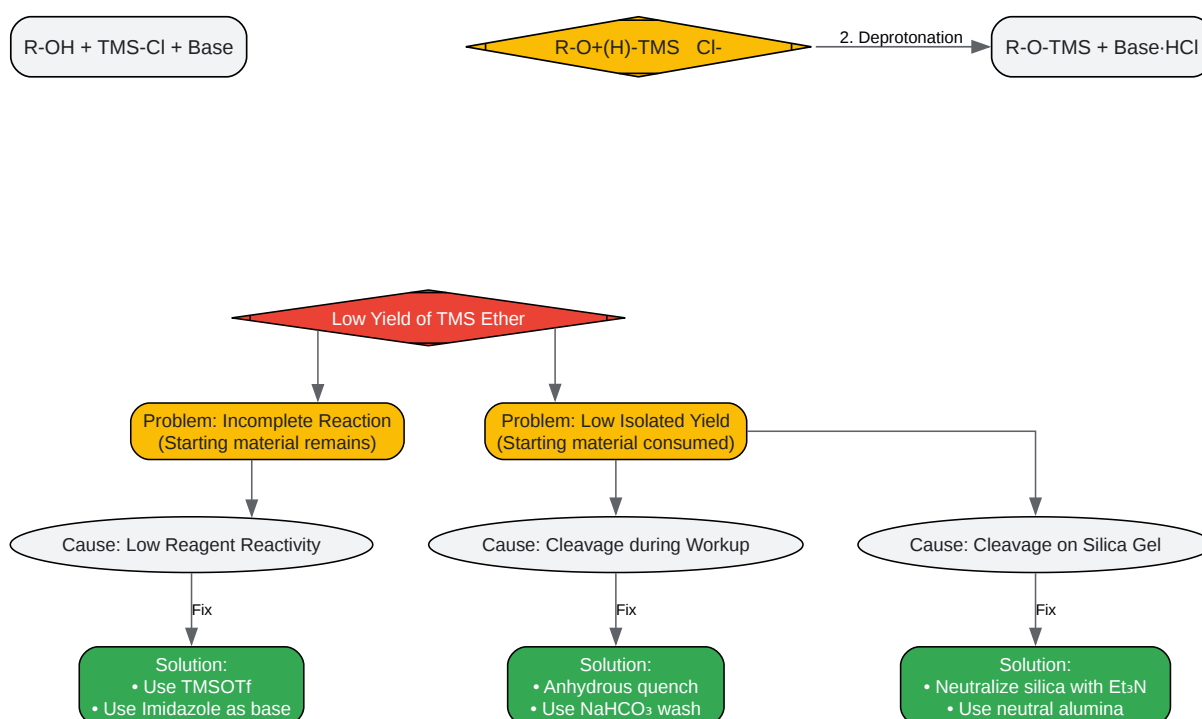
Frequently Asked Questions (FAQs)

Q1: What is the fundamental mechanism of TMS ether formation?

A1: The reaction is a nucleophilic substitution at the silicon atom. The alcohol's oxygen atom acts as the nucleophile, attacking the electrophilic silicon center of the trimethylsilyl chloride

(TMSCl). This is not an SN2 reaction at the carbon of the alcohol, meaning the stereochemistry at the alcohol's carbon center is retained.[1][2] The reaction proceeds in two key steps:

- Nucleophilic Attack: The alcohol's oxygen attacks the silicon atom of TMSCl, displacing the chloride ion and forming a positively charged oxonium intermediate.
- Deprotonation: A non-nucleophilic base, such as triethylamine or imidazole, removes the proton from the oxonium intermediate to yield the neutral TMS ether and the hydrochloride salt of the base.[1]



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Sources

- [1. orgosolver.com \[orgosolver.com\]](https://orgosolver.com)
- [2. Williamson ether synthesis - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
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